

# (2-Cyclopropylethyl)hydrazine CAS number and identifiers

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: (2-Cyclopropylethyl)hydrazine

Cat. No.: B13132436

[Get Quote](#)

## Technical Monograph: (2-Cyclopropylethyl)hydrazine

Primary Identifier (CAS): 1355355-88-2 (Dihydrochloride salt) Chemical Class: Alkyl Hydrazine / Building Block Version: 2.0 (Technical Release)

## Executive Summary & Chemical Identity

**(2-Cyclopropylethyl)hydrazine** is a specialized alkyl hydrazine derivative primarily utilized as a nucleophilic building block in the synthesis of nitrogen-containing heterocycles.[1] Its structural uniqueness lies in the cyclopropyl moiety, a privileged pharmacophore in medicinal chemistry known for improving metabolic stability (blocking P450 oxidation sites) and increasing potency through conformational restriction.

Unlike simple alkyl hydrazines, this compound is typically handled as its dihydrochloride salt to prevent oxidation and autodecomposition.[2] It serves as a critical intermediate in the generation of N-substituted pyrazoles—a scaffold ubiquitous in agrochemicals (e.g., mitochondrial complex inhibitors) and kinase-targeted pharmaceuticals.[1]

## Chemical Identifiers & Properties[1]

Property	Data
IUPAC Name	(2-Cyclopropylethyl)hydrazine dihydrochloride
Common Name	2-CPE-Hydrazine
CAS Number	1355355-88-2 (Dihydrochloride)(Note: Free base is rarely isolated due to instability)
Molecular Formula	C <sub>5</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>2</sub> (Salt) / C <sub>5</sub> H <sub>12</sub> N <sub>2</sub> (Free Base)
Molecular Weight	173.08 g/mol (Salt) / 100.16 g/mol (Free Base)
SMILES	NNCCC1CC1.Cl.Cl
Appearance	White to off-white hygroscopic solid
Solubility	High in Water, DMSO, Methanol; Insoluble in non-polar organics (Hexane, Toluene)

## Synthetic Methodology & Production

Senior Scientist Note: Direct alkylation of hydrazine with alkyl halides often results in poly-alkylation (N,N-dialkyl or trialkyl impurities).[1] For high-purity applications, the Gabriel Synthesis or the "Excess Hydrazine" method via a sulfonate ester is required.[2]

### Preferred Route: Sulfonate Displacement

This protocol minimizes poly-alkylation by utilizing a leaving group (Tosylate/Mesylate) derived from the commercially available alcohol, followed by displacement with a large excess of hydrazine hydrate.

#### Step 1: Activation of 2-Cyclopropylethanol

- Precursor: 2-Cyclopropylethanol (CAS: 2566-44-1).
- Reagents: p-Toluenesulfonyl chloride (TsCl), Triethylamine (TEA), DCM.
- Mechanism: Nucleophilic substitution at sulfur.

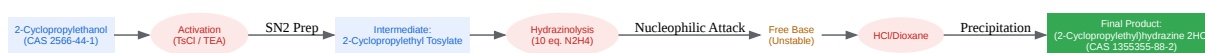
- Protocol:
  - Dissolve 2-cyclopropylethanol (1.0 eq) in dry DCM at 0°C.
  - Add TEA (1.5 eq) followed by slow addition of TsCl (1.1 eq).
  - Stir at RT for 4 hours. Wash with 1N HCl, then Brine. Dry over MgSO<sub>4</sub>.<sup>[2]</sup>
  - Result: 2-Cyclopropylethyl tosylate.

## Step 2: Hydrazinolysis (The Critical Step)<sup>[1]</sup>

- Reagents: Hydrazine Hydrate (64-80%), Ethanol.<sup>[1]</sup>
- Stoichiometry:10:1 (Hydrazine:Tosylate).<sup>[1]</sup> Crucial: The large excess forces the kinetics toward mono-alkylation.<sup>[1]</sup>
- Protocol:
  - Heat hydrazine hydrate (10 eq) in Ethanol to reflux (80°C).
  - Add the Tosylate (from Step 1) dropwise over 1 hour.
  - Reflux for 4 hours.
  - Workup (Purification): Evaporate excess hydrazine/ethanol under reduced pressure (Caution: Hydrazine vapors are toxic; use a scrubber).
  - Dissolve residue in EtOH and add HCl/Dioxane to precipitate the dihydrochloride salt. Recrystallize from EtOH/Et<sub>2</sub>O.<sup>[2]</sup>

## Synthetic Pathway Visualization

The following diagram illustrates the logical flow from the alcohol precursor to the final salt, highlighting the critical control points.



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis from commercially available alcohol precursor to the stable dihydrochloride salt.[1]

## Applications in Drug Discovery

The primary utility of **(2-Cyclopropylethyl)hydrazine** is the introduction of the N-(2-cyclopropylethyl) motif into heterocyclic scaffolds.[1]

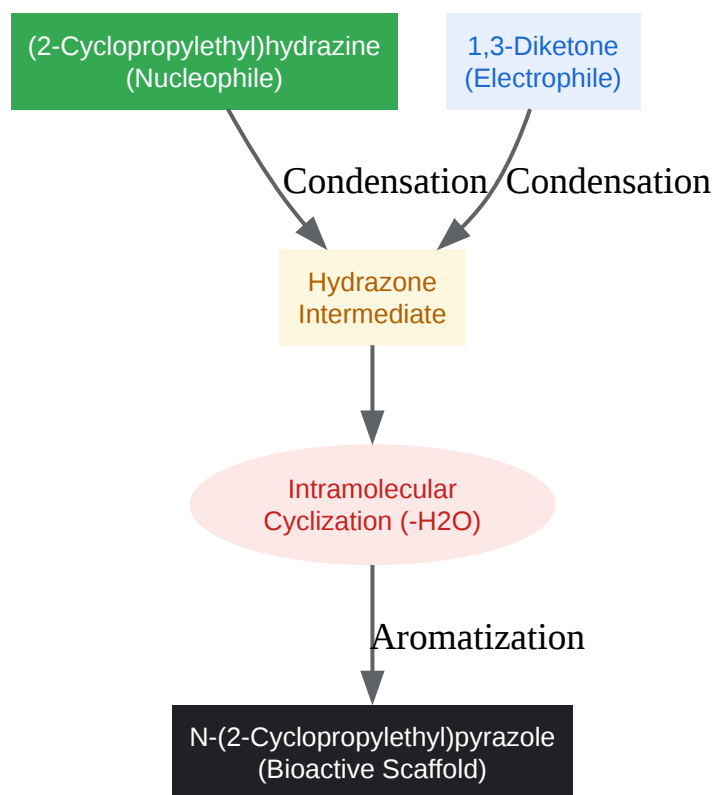
## Pyrazole Synthesis (Knorr Pyrazole Synthesis)

This is the industry-standard reaction for this reagent.[1] It reacts with 1,3-diketones or -keto esters to form pyrazoles.[1]

- **Reaction Logic:** The terminal nitrogen of the hydrazine attacks the most electrophilic carbonyl of the 1,3-diketone, followed by cyclization and dehydration.[2]
- **Regioselectivity:** If the 1,3-diketone is asymmetrical, a mixture of regioisomers (1,3- vs 1,5-substituted) may form. The steric bulk of the cyclopropylethyl group often favors the formation of the isomer where the N-substituent is distal to the larger group on the diketone. [2]

## Mechanism of Action (Heterocycle Formation)

The following diagram details the condensation pathway utilized in pesticide and pharmaceutical synthesis.



[Click to download full resolution via product page](#)

Figure 2: The condensation mechanism for generating bioactive pyrazole scaffolds.[1]

## Safety & Handling Protocols

Warning: Hydrazine derivatives are potent sensitizers and potential carcinogens. The cyclopropyl moiety does not mitigate the toxicity of the hydrazine functional group.[2]

## Hazard Identification (GHS)[1]

- Signal Word:WARNING
- H315: Causes skin irritation.[3]
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[3]

## Handling "Self-Validating" Protocol

To ensure safety and data integrity, follow this workflow:

- Quenching: Never dispose of excess hydrazine reagent directly.[2] Quench all reaction mixtures and mother liquors with dilute hypochlorite (bleach) or acetone (forming the less toxic hydrazone) before disposal.
- Storage: Store the dihydrochloride salt at 2-8°C under an inert atmosphere (Argon/Nitrogen). The salt is hygroscopic; moisture absorption leads to hydrolysis and degradation.[2]
- Visual Check: Pure product is white. A yellow/orange tint indicates oxidation to azo/azine impurities.[2] Recrystallize immediately if discoloration is observed.[2]

## References

- Sigma-Aldrich.(2-Cyclopropylethyl)hydrazine hydrochloride Product Sheet. Retrieved from
- BLD Pharm.(2-Cyclopropylethyl)hydrazine dihydrochloride MSDS & Properties. Retrieved from
- World Intellectual Property Organization (WIPO).WO2012008528A1 - Pyrazole Compounds and Use as Pesticides.[1] (Demonstrates the use of this hydrazine in active ingredient synthesis). Retrieved from
- Ragnarsson, U.Synthetic Methodology for Alkyl Substituted Hydrazines. Chemical Society Reviews.[2] (General review on hydrazine alkylation strategies). Retrieved from
- ChemScene.Cyclopropylhydrazine dihydrochloride Data. (Comparative structural data). Retrieved from [1]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 2253639-98-2|\(2-Cyclopropylpropyl\)hydrazine hydrochloride|BLD Pharm \[bldpharm.com\]](#)
- [2. WO2022004673A1 - Novel hydrazone derivative and agricultural and horticultural agent containing same as active ingredient - Google Patents \[patents.google.com\]](#)
- [3. Buy \(1-Cyclopropylethyl\)hydrazine hydrochloride | 1181458-68-3 \[smolecule.com\]](#)
- To cite this document: BenchChem. [(2-Cyclopropylethyl)hydrazine CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13132436/docs#2-cyclopropylethyl-hydrazine-cas-number-and-identifiers\]](https://www.benchchem.com/product/b13132436/docs#2-cyclopropylethyl-hydrazine-cas-number-and-identifiers)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

